

Initial Physical Characterization of Pepluanin A: A Technical Guide

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Compound of Interest

Compound Name: *Pepluanin A*

Cat. No.: *B15145985*

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This document provides a detailed overview of the initial physical and spectroscopic characterization of **Pepluanin A**, a jatrophone diterpene isolated from *Euphorbia peplus* L. The data and methodologies presented are derived from the primary scientific literature introducing this compound. This guide is intended for researchers, scientists, and professionals in the field of natural product chemistry and drug development.

Summary of Physical and Spectroscopic Properties

Pepluanin A was isolated as an amorphous solid. The following tables summarize the key quantitative data obtained during its initial characterization.

Table 1: Physicochemical Properties of **Pepluanin A**

Property	Value
Appearance	Amorphous Solid
Molecular Formula	C ₄₃ H ₅₁ NO ₁₅
Molecular Weight	821.87 g/mol [1] [2]
Optical Rotation	[α] ²⁵ D +35.8 (c 0.8, CHCl ₃)

Table 2: High-Resolution Mass Spectrometry Data

Technique	Ion	Calculated m/z	Found m/z
HR-FAB-MS	[M+H] ⁺	822.3392	822.3362

Table 3: ¹H and ¹³C NMR Spectroscopic Data (500 MHz, CDCl₃)

Position	δC (ppm)	δH (ppm, mult., J in Hz)
1	42.1	2.89, m
2	34.6	2.55, m
3	75.1	5.66, d (10.9)
4	44.2	2.71, m
5	78.5	5.48, d (9.4)
6	145.2	
7	124.9	5.71, br s
8	74.9	5.58, d (3.5)
9	78.1	5.95, d (3.5)
10	41.3	2.45, m
11	28.9	1.95, m; 1.82, m
12	37.1	1.75, m
13	74.2	
14	208.7	
15	87.1	
16	21.2	1.15, s
17	114.5	5.12, s; 5.01, s
18	28.1	1.25, s
19	19.5	1.10, d (7.0)
20	15.9	0.95, d (7.0)
OAc	170.1, 21.0	
OAc	170.0, 21.1	
OAc	169.8, 20.9	

OAc	169.5, 20.8	
OBz	165.5, 133.1, 129.8 (2C), 128.4 (2C)	8.05, d (7.5, 2H); 7.58, t (7.5, 1H); 7.45, t (7.5, 2H)
ONic	164.2, 153.5, 150.8, 137.1, 126.9, 123.4	9.22, d (2.0); 8.78, dd (4.8, 1.5); 8.32, dt (8.0, 2.0); 7.41, dd (8.0, 4.8)

Note: Assignments are based on 2D NMR experiments (COSY, HSQC, HMBC). Bz refers to a benzoyl group; Nic refers to a nicotinoyl group; Ac refers to an acetyl group.

Experimental Protocols

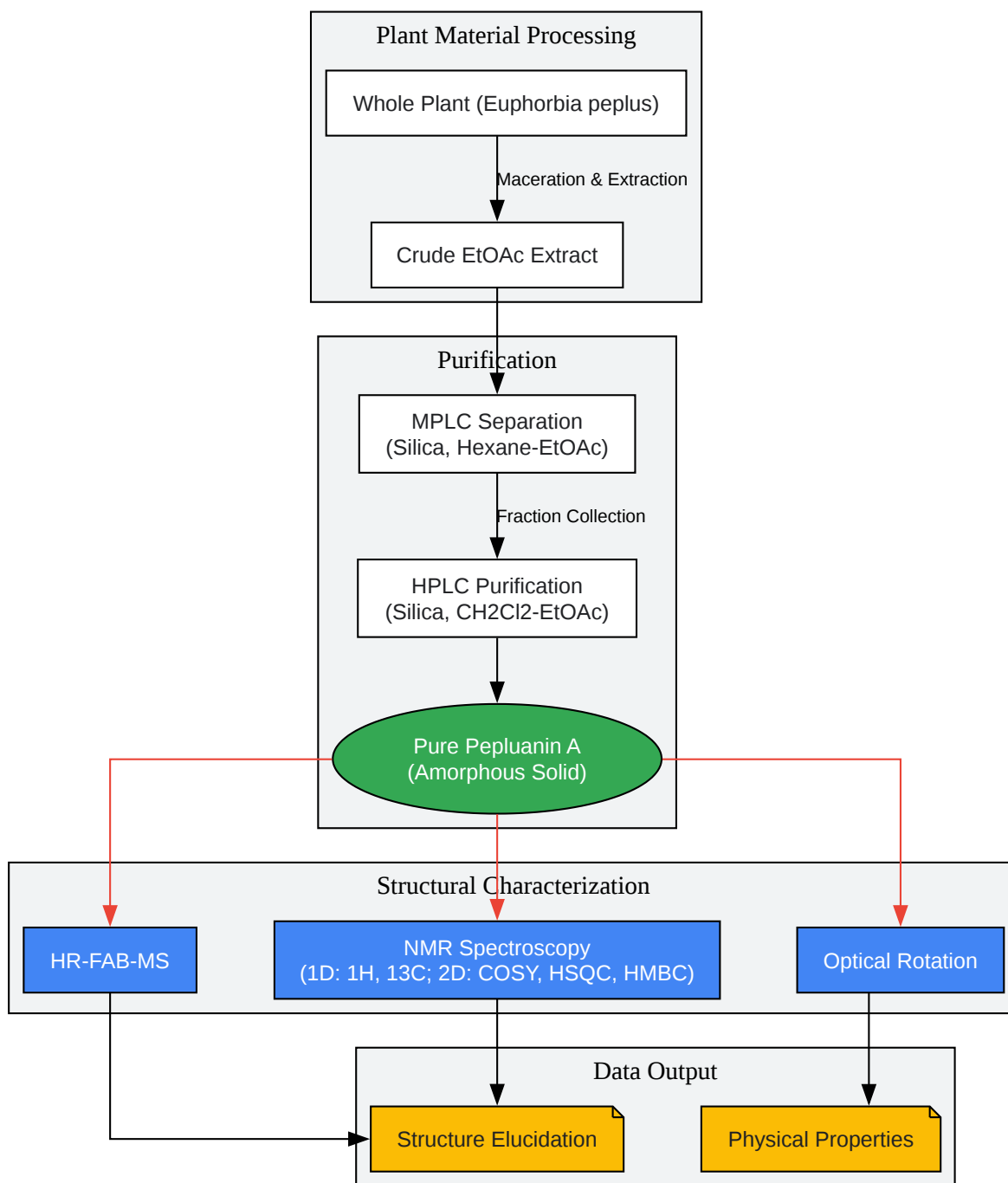
The methodologies described below are based on the procedures reported in the primary literature for the isolation and characterization of **Pepluanin A**.

- Plant Material: Whole plants of *Euphorbia peplus* L. were collected in Campania, Italy.
- Extraction: The fresh plant material (3 kg) was macerated and extracted with EtOAc (3 x 5 L). The combined extracts were concentrated under reduced pressure to yield a crude extract (45 g).
- Chromatographic Separation:
 - The crude extract was subjected to Medium-Pressure Liquid Chromatography (MPLC) on a silica gel column, eluting with a hexane-EtOAc gradient.
 - Fractions containing compounds of interest were further purified using High-Performance Liquid Chromatography (HPLC) on a silica gel column.
 - **Pepluanin A** was specifically purified using an HPLC system with a CH₂Cl₂-EtOAc (45:55) mobile phase, from which it eluted with a retention time (t_R) of 20.5 minutes.

- A total of 10.1 mg of pure **Pepluanin A** was obtained.
- Optical Rotation: The specific rotation was measured on a Perkin-Elmer 241 polarimeter using a sodium lamp (589 nm) at 25 °C. The sample was prepared at a concentration of 0.8 g/100 mL in chloroform (CHCl₃).
- Mass Spectrometry: High-resolution mass spectra were acquired using a Fast Atom Bombardment (FAB) mass spectrometer.
- NMR Spectroscopy:
 - ¹H and ¹³C NMR spectra were recorded on a Bruker DRX-500 spectrometer at 500 MHz and 125 MHz, respectively.
 - The sample was dissolved in deuterated chloroform (CDCl₃).
 - Chemical shifts (δ) are reported in parts per million (ppm) and were referenced to the residual solvent signal.
 - 2D NMR experiments, including COSY, HSQC, and HMBC, were performed to establish the complete structure and assign all proton and carbon signals.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the isolation and characterization of **Pepluanin A**.



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Workflow for the isolation and characterization of **Pepluanin A**.

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References

- 1. Jatrophone Diterpenoids from Euphorbia peplus Linn. as Activators of Autophagy and Inhibitors of Tau Pathology [mdpi.com]
- 2. researchgate.net [researchgate.net]
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